

An In-depth Technical Guide to the Safe Handling of N-Isopropylmethylamine

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Compound of Interest

Compound Name: *N*-Isopropylmethylamine

Cat. No.: B134641

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Isopropylmethylamine** (CAS No. 4747-21-1), a versatile building block in organic synthesis with applications in the pharmaceutical and chemical industries.^{[1][2]} Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

N-Isopropylmethylamine is classified as a hazardous chemical and presents multiple risks. It is a highly flammable liquid and vapor.^{[3][4]} It is toxic if swallowed or inhaled and causes severe skin burns and eye damage.^{[3][4]} Additionally, it may cause respiratory irritation.^[3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.[5][6]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[4][6]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[4][6]
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage.[4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[4]
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation.[3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **N-Isopropylmethylanine** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C4H11N[1]
Molecular Weight	73.14 g/mol [1]
Appearance	Colorless liquid[1]
Odor	Strong, fishy, ammonia-like[1][7]
Boiling Point	50-53 °C[1][8]
Melting Point	-55.1°C (estimate) to -101°C[8][9]
Flash Point	-32 °C / -25.6 °F (closed cup)[3][8]
Density	0.702 g/mL at 25 °C[1][5]
Vapor Pressure	4.15 psi (20 °C)[1][5]
Solubility	Soluble in chloroform, DMSO, and methanol.[1] [8] Very soluble in water.[9]
Sensitivity	Air sensitive[1][8]

Safe Handling and Storage

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **N-Isopropylmethylamine** to prevent exposure.

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A face shield (minimum 8-inch) is also recommended.[10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and chemical-resistant clothing to prevent skin contact.[10][11]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors when engineering controls are insufficient or during emergency situations.[9] A self-contained breathing apparatus (SCBA) should be worn in case of fire.[9]
Footwear	Closed-toe shoes are required.[11]

Engineering Controls

Engineering controls are the primary means of minimizing exposure.

- Ventilation: Always handle **N-Isopropylmethylamine** in a well-ventilated area, preferably within a chemical fume hood.[3][9] Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Storage

Proper storage is crucial to prevent accidents and maintain the chemical's integrity.

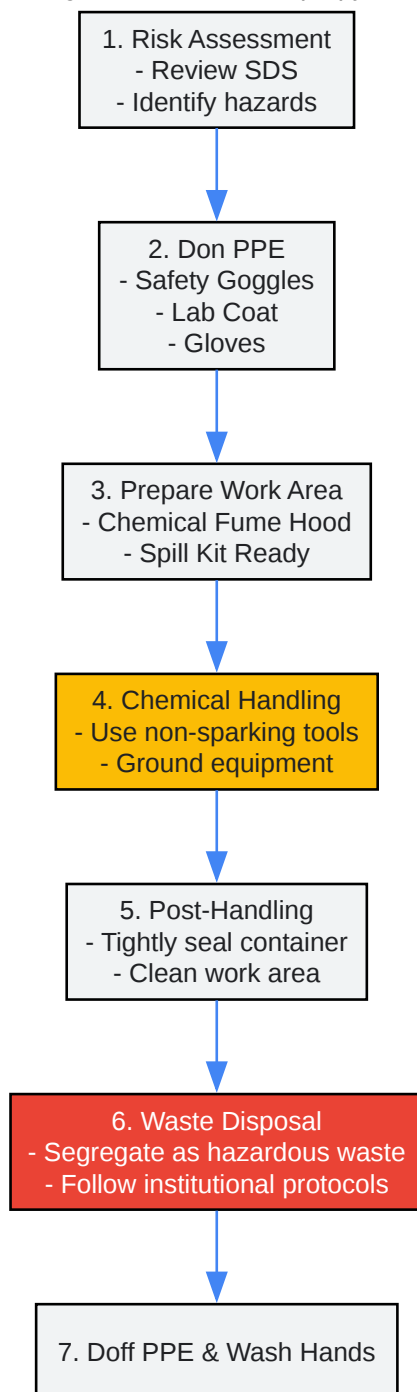
- Containers: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][8]

- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources.
[3][8] Store under an inert atmosphere as it is air-sensitive.[1][8]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a typical workflow for safely handling **N-Isopropylmethylamine** in a laboratory setting.

Safe Handling Workflow for N-Isopropylmethylamine

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Caption: A logical workflow for the safe handling of **N-Isopropylmethylamine** in a laboratory setting.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

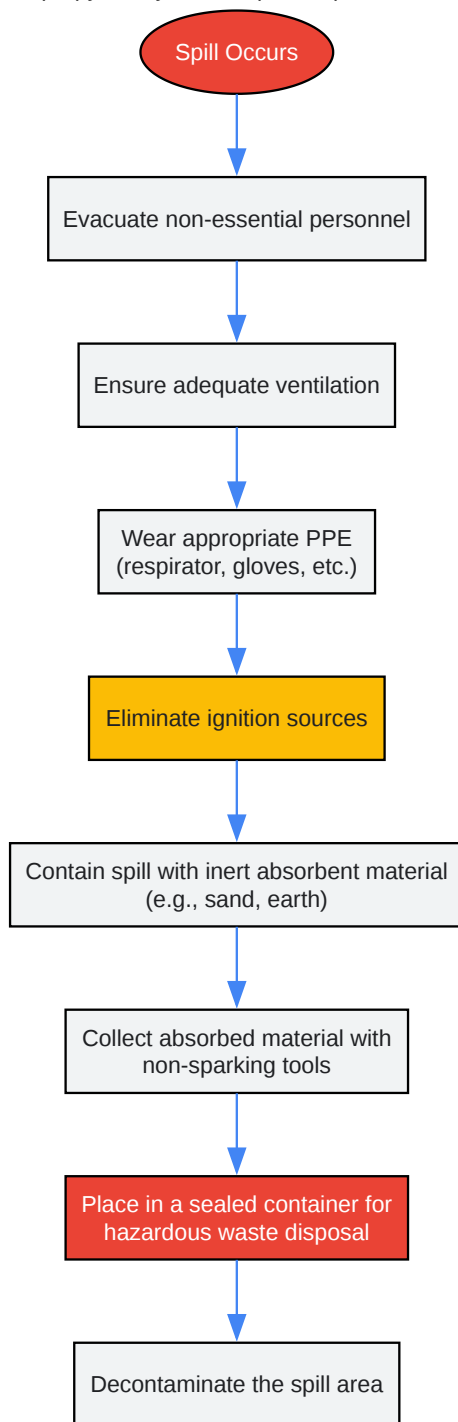
First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [3] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [3] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [3] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [8]

Spill Response

The following diagram outlines the appropriate response to a spill of **N-Isopropylmethylamine**.

N-Isopropylmethylamine Spill Response Protocol



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Caption: A step-by-step protocol for responding to an **N-Isopropylmethylamine** spill.

Fire Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
[8] Water spray may be used to cool closed containers.[3]
- Unsuitable Extinguishing Media: Do not use water, as it may be ineffective.[3]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3][9] Containers may explode when heated.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][9]

Stability and Reactivity

- Reactivity: This material is not known to be reactive under normal conditions.[3]
- Chemical Stability: **N-Isopropylmethylamine** is air-sensitive.[3]
- Conditions to Avoid: Avoid exposure to air, heat, flames, and sparks.[3]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]
- Hazardous Decomposition Products: Under fire conditions, it may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[3]

Disposal Considerations

Disposal of **N-Isopropylmethylamine** and its containers must be handled as hazardous waste. [3] All disposal practices must comply with federal, state, and local regulations.[12] Do not dispose of this chemical down the drain or in regular trash.[12] Contact a licensed professional waste disposal service to dispose of this material.[10]

Toxicological Information

While comprehensive toxicological data is not available, **N-Isopropylmethylamine** is known to be toxic if swallowed or inhaled and causes severe burns.[3][4][8] The material is extremely

destructive to the tissue of the mucous membranes and upper respiratory tract, eyes, and skin. [10]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for **N-Isopropylmethylamine** before use and adhere to all institutional safety protocols.

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